

Technical Support Center: T-26c Disodium Salt Optimization Guide

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Compound of Interest

Compound Name: T 26c disodium salt

Cat. No.: B1436100

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Executive Summary & Product Identity

Welcome to the Technical Support Center. I am Dr. Aris Thorne, Senior Application Scientist. The guide below is designed not merely to list instructions but to explain the physicochemical logic governing the stability and efficacy of T-26c disodium salt.

T-26c is a highly potent, selective, non-zinc-binding inhibitor of Matrix Metalloproteinase-13 (MMP-13). Unlike broad-spectrum hydroxamate inhibitors that chelate the catalytic zinc ion (often leading to "musculoskeletal syndrome" side effects), T-26c targets the S1' specificity pocket, offering >2600-fold selectivity over other MMPs.

Critical Technical Alert: Users often confuse the free acid form with the disodium salt. This guide specifically addresses the disodium salt (CAS: 869298-22-6), which exhibits distinct solubility and hygroscopic properties compared to the free acid.

Physicochemical Profile[1][2][3][4][5][6]

Property	Specification
Chemical Name	4-[[[2-[[[3-(Methoxy)phenyl]methyl]amino]carbonyl]-4-oxo-3,4-dihydrothieno[2,3-d]pyrimidin-5-yl]methyl]oxy]methyl]benzoate Disodium
Molecular Weight	523.47 g/mol
Formula	C ₂₄ H ₁₉ N ₃ Na ₂ O ₆ S
Target	MMP-13 (Collagenase 3)
Potency (IC ₅₀)	6.9 pM (0.0069 nM)
Selectivity	>2600-fold vs. MMP-1, -2, -3, -7, -8, -9, -14
Appearance	White to beige solid

Storage & Stability Troubleshooting

Q: I received the vial at ambient temperature, but the datasheet says store at -20°C. Is my product degraded?

A: The product is likely stable, provided the vial remained sealed.

- Mechanism: T-26c disodium salt is chemically stable in its solid state for short durations (weeks) at room temperature (RT). We ship at RT to reduce environmental impact and cost, as accelerated stability studies show no significant purity loss (<1%) over 14 days at 25°C.
- Action: Immediately transfer the vial to -20°C upon receipt.
- Risk Factor: The primary enemy is moisture, not heat (in the short term). The disodium salt form is hygroscopic. If the seal is compromised, atmospheric moisture can induce hydrolysis of the ester linkage or clumping.

Q: How do I prevent degradation after opening the vial?

A: You must implement a "Desiccated Cold Chain" protocol.

- **Equilibration:** Before opening, allow the vial to warm to Room Temperature (approx. 30 mins) inside a desiccator. Why? Opening a cold vial in humid lab air causes immediate water condensation on the hygroscopic salt, leading to hydrolysis.
- **Aliquotting:** Never store the main stock at 4°C if dissolved. Dissolve, aliquot, and freeze.
- **Inert Gas:** Flush the headspace with Argon or Nitrogen before re-sealing to prevent oxidative degradation of the thieno-pyrimidine core over long periods.

Q: What are the signs of degradation?

A:

- **Physical:** Change from a free-flowing white/beige powder to a sticky, yellowed gum (indicates moisture absorption and partial hydrolysis).
- **Chemical (HPLC):** Appearance of a peak corresponding to the hydrolyzed carboxylic acid metabolite or cleavage of the benzyl-amide moiety.
- **Functional:** Loss of nanomolar potency in collagen degradation assays.

Solubilization & Reconstitution Protocols

Q: Can I dissolve T-26c disodium salt directly in cell culture media?

A: No. While the disodium salt improves water solubility compared to the free acid, direct addition to media often results in "micro-precipitation" due to the high salt content and buffering capacity of media (e.g., DMEM).

Protocol: The "Solvent-Step" Method

- **Primary Solvent (Stock):** Dissolve the powder in DMSO (Dimethyl Sulfoxide) to a concentration of 10 mM.
 - **Note:** Warming to 37°C and varying sonication (30-60 seconds) may be required. The solution should be clear and colorless/pale yellow.
 - **Solubility Limit:** DMSO supports up to ~10 mM.^{[1][2]} Water supports ~1 mM.

- Intermediate Dilution: Dilute the DMSO stock 1:10 into PBS (Phosphate Buffered Saline, pH 7.4) or water.
- Final Application: Add this intermediate solution to your culture media.
 - Target: Ensure final DMSO concentration is <0.1% to avoid solvent toxicity in sensitive chondrocytes or cartilage explants.

Q: My solution turned cloudy upon adding water. What happened?

A: You likely exceeded the aqueous solubility limit (approx. 1 mM) or the pH dropped.

- The Chemistry: The "disodium" form relies on the ionization of the carboxylate and the pyrimidine ring system. If the pH drops (e.g., in unbuffered water absorbing CO₂), the compound may protonate back to the less soluble free acid form.
- Fix: Add a drop of 0.1 M NaOH or use a buffered solvent (PBS, pH 7.4) immediately. Do not heat cloudy aqueous solutions excessively, as this accelerates ester hydrolysis.

Storage of Solutions:

- DMSO Stock (10 mM): Stable at -80°C for 6 months.
- Aqueous Working Solution: Prepare fresh daily. Do not freeze.

Experimental Application Guide (Mechanism & Causality)

Q: Why do I see variability in IC₅₀ values in my enzymatic assays?

A: T-26c is a "slow-binding" or tight-binding inhibitor targeting the S1' pocket. Standard rapid-mixing protocols may underestimate its potency.

- Recommendation: Pre-incubate T-26c with the MMP-13 enzyme for 30-60 minutes before adding the fluorogenic substrate. This allows the inhibitor to undergo the conformational change necessary to lock into the S1' specificity pocket.

Q: Is T-26c effective for in vivo studies?

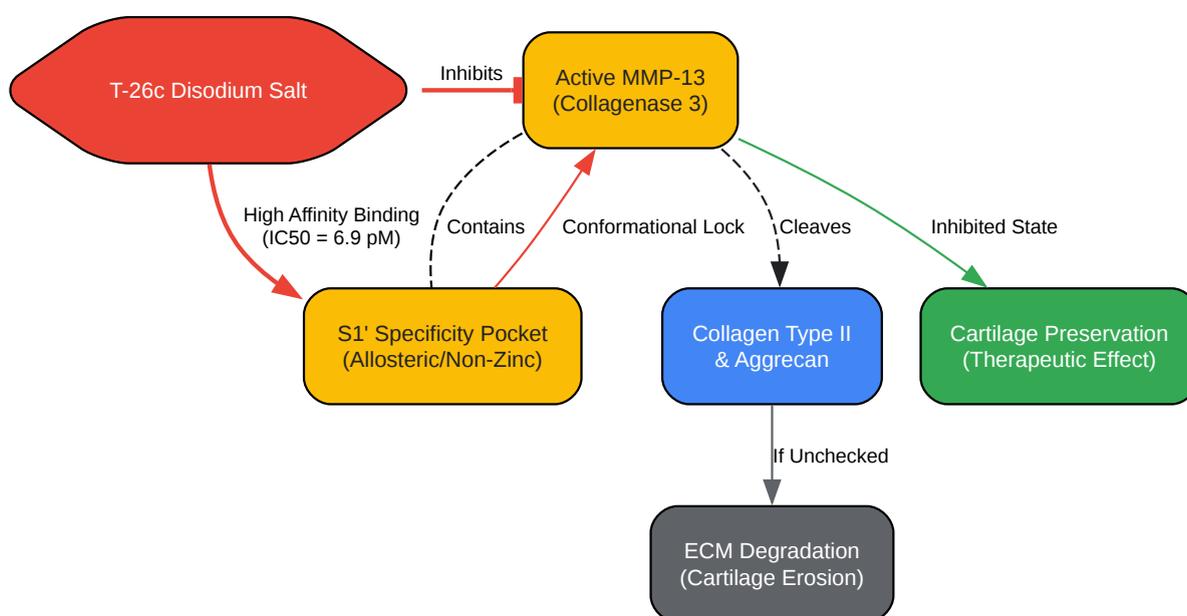
A: Yes, it is orally bioavailable.[3][4]

- Dosage Context: In models like bovine nasal septum cartilage explants, 0.1 μM T-26c inhibits collagen degradation by >87%. [2][5][6]
- Selectivity Check: If you observe effects on gelatinase activity (MMP-2/9), verify your concentration. At >10 μM , selectivity windows narrow, potentially affecting off-target MMPs.

Visualizations

Figure 1: Mechanism of Action & Downstream Effects

Caption: T-26c selectively binds the MMP-13 S1' pocket, blocking the cleavage of Collagen II and Aggrecan, thereby preventing ECM degradation in osteoarthritis models.



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Figure 2: Optimal Reconstitution & Storage Workflow

Caption: Step-by-step decision tree for handling T-26c to maximize stability and prevent precipitation.



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